

Lancifolin C: A Technical Guide on its Natural Source, Isolation, and Biological Significance

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Compound of Interest

Compound Name: *Lancifolin C*

Cat. No.: *B565805*

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Abstract

Lancifolin C, a lignan natural product, has been identified from the botanical source *Actinodaphne lancifolia*. This technical guide provides a comprehensive overview of its origin, a detailed representative methodology for its isolation, and a summary of its known characteristics. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Botanical Source and Origin

Lancifolin C is a phytochemical naturally occurring in the plant species *Actinodaphne lancifolia*. This plant belongs to the genus *Actinodaphne*, a member of the Lauraceae family. The genus *Actinodaphne* comprises approximately 125 species of evergreen trees and shrubs. These plants are predominantly found in the tropical and subtropical regions of Asia, including South Asia, Southeast Asia, southern China, and Japan^[1].

Table 1: Botanical Classification of the Source of **Lancifolin C**

Taxonomic Rank	Name
Kingdom	Plantae
Clade	Tracheophytes
Clade	Angiosperms
Clade	Magnoliids
Order	Laurales
Family	Lauraceae
Genus	Actinodaphne
Species	A. lancifolia

Physicochemical Properties of Lancifolin C

Lancifolin C is classified as a lignan. Its fundamental chemical and physical properties are summarized below.

Table 2: Physicochemical Data for **Lancifolin C**

Property	Value
CAS Number	74048-71-8[2][3]
Molecular Formula	C ₂₂ H ₂₈ O ₅ [2][3]
Molecular Weight	372.461 g/mol [2]
Physical Description	Powder[2]
Purity (typical)	95% - 99%[2]
Analysis Methods	HPLC-DAD, HPLC-ELSD[2]
Identification Methods	Mass Spectrometry (Mass), Nuclear Magnetic Resonance (NMR)[2]

Experimental Protocols: Isolation of Lancifolin C

While a specific, detailed experimental protocol for the isolation of **Lancifolin C** from *Actinodaphne lancifolia* is not readily available in the public domain, a representative methodology can be constructed based on common practices for isolating lignans and other phytochemicals from plants of the *Actinodaphne* genus. The following protocol is a composite of established techniques in natural product chemistry.

Plant Material Collection and Preparation

Fresh stems of *Actinodaphne lancifolia* are collected and authenticated by a plant taxonomist. A voucher specimen should be deposited in a recognized herbarium for future reference. The collected plant material is then air-dried in the shade at room temperature and ground into a coarse powder.

Extraction

The powdered plant material is subjected to sequential solvent extraction to separate compounds based on polarity. A typical procedure is as follows:

- The powdered stems are macerated with methanol (MeOH) at room temperature for 72 hours, with the solvent being replaced every 24 hours.
- The methanolic extracts are combined and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- The crude methanolic extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform (CHCl₃), and ethyl acetate (EtOAc).

Chromatographic Separation and Purification

The chloroform or ethyl acetate fraction, which is likely to contain lignans, is subjected to further chromatographic separation.

- Column Chromatography (CC): The active fraction is loaded onto a silica gel column. The column is then eluted with a gradient of solvents, typically starting with n-hexane and

gradually increasing the polarity with ethyl acetate and/or methanol. Fractions are collected and monitored by Thin Layer Chromatography (TLC).

- Preparative Thin Layer Chromatography (pTLC): Fractions containing the compound of interest are further purified using pTLC with a suitable solvent system to yield the isolated **Lancifolin C**.

Structure Elucidation

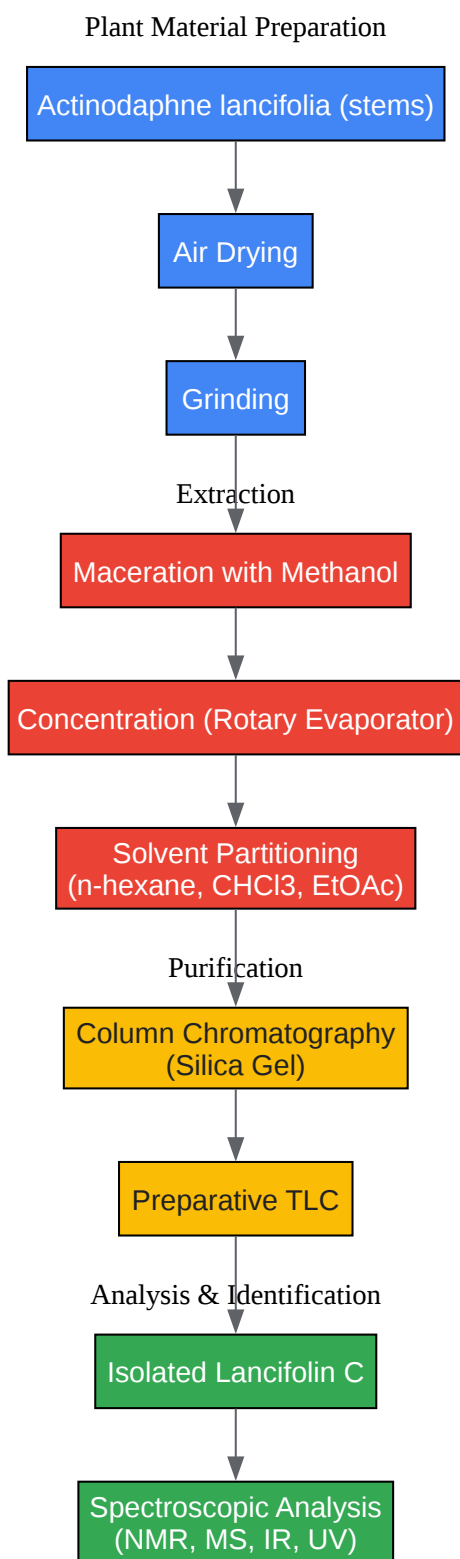
The structure of the purified **Lancifolin C** is confirmed using spectroscopic methods, including:

- ^1H -NMR (Proton Nuclear Magnetic Resonance)
- ^{13}C -NMR (Carbon-13 Nuclear Magnetic Resonance)
- Mass Spectrometry (MS)
- Infrared Spectroscopy (IR)
- Ultraviolet-Visible Spectroscopy (UV-Vis)

The obtained spectral data is then compared with published data for **Lancifolin C** to confirm its identity.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for the isolation of **Lancifolin C** from *Actinodaphne lancifolia*.



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Caption: General workflow for the isolation of **Lancifolin C**.

Bioactivity and Signaling Pathways

Currently, there is a lack of specific publicly available data on the quantitative bioactivity and the signaling pathways directly modulated by **Lancifolin C**. Further research is required to elucidate its pharmacological properties and mechanism of action.

Conclusion

Lancifolin C is a lignan derived from *Actinodaphne lancifolia*. This guide provides a comprehensive overview of its botanical origin and a representative protocol for its isolation and characterization. The absence of detailed bioactivity and signaling pathway data highlights a significant area for future research. The information presented herein is intended to facilitate further investigation into the therapeutic potential of this natural product.

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